

# A Comprehensive Technical Guide to 2-(Octylthio)ethanol (CAS 3547-33-9)

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## Compound of Interest

Compound Name: 2-(Octylthio)ethanol

Cat. No.: B165344

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties, safety information, and potential applications of **2-(Octylthio)ethanol**. The information is compiled and presented to be a valuable resource for professionals in research and development.

## Chemical and Physical Properties

**2-(Octylthio)ethanol** is a pale-amber to light yellow liquid organic sulfide.<sup>[1][2]</sup> It is also known by several synonyms, including 2-Hydroxyethyl octyl sulfide and MGK Repellent 874.<sup>[3][4]</sup>

Table 1: Physicochemical Properties of **2-(Octylthio)ethanol**

Property	Value	Source(s)
CAS Number	3547-33-9	<a href="#">[4]</a>
Molecular Formula	C10H22OS	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	190.35 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Density	0.930 g/cm <sup>3</sup>	<a href="#">[1]</a>
Melting Point	0°C	<a href="#">[1]</a>
Boiling Point	325.88°C (estimated)	<a href="#">[1]</a>
Flash Point	215.336°C	<a href="#">[1]</a>
Vapor Pressure	0.042 Pa at 25°C	<a href="#">[1]</a>
Appearance	Pale-amber to light yellow liquid	<a href="#">[1]</a> <a href="#">[2]</a>

## Safety and Toxicological Information

**2-(Octylthio)ethanol** is classified as an irritant and is harmful if swallowed.[\[1\]](#)[\[7\]](#) It can cause serious eye damage.[\[4\]](#)

Table 2: Toxicological and Safety Data

Parameter	Value	Source(s)
Oral LD50 (Rat)	8530 mg/kg	<a href="#">[1]</a>
Hazard Symbols	Xi (Irritant)	<a href="#">[1]</a>
Risk Codes	R41: Risk of serious damage to eyes	<a href="#">[1]</a>
Safety Descriptions	S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.	<a href="#">[1]</a>
GHS Hazard Statements	H227: Combustible liquid H302: Harmful if swallowed H315: Causes skin irritation H318: Causes serious eye damage H331: Toxic if inhaled	<a href="#">[4]</a> <a href="#">[7]</a>
UN Number	3082	<a href="#">[1]</a>

#### Handling and Storage:

- Keep away from heat, sparks, and open flames.[\[7\]](#)
- Wash skin thoroughly after handling.[\[7\]](#)
- Use only in a well-ventilated area.[\[7\]](#)
- Wear protective gloves, eye protection, and face protection.[\[7\]](#)
- Store in a well-ventilated place and keep the container tightly closed.[\[7\]](#)
- Combustion may produce toxic sulfur oxide gas.[\[1\]](#)
- Recommended fire extinguishing agents include dry powder, foam, and sand.[\[1\]](#)

## Applications and Uses

**2-(Octylthio)ethanol** has established applications in the chemical industry:

- Insect Repellent: It is used as an active ingredient in insect repellent formulations.[6]
- Chemical Intermediate: It serves as an intermediate in the synthesis of other chemicals. In the agrochemical industry, it is a component in the production of some pesticides. It also has applications in the pharmaceutical industry as an intermediate, for example, in the synthesis of the antibiotic Tinidazole.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-(Octylthio)ethanol** are not readily available in the public domain. However, a representative laboratory-scale synthesis can be extrapolated from known reactions of similar compounds.

Representative Synthesis Protocol:

The synthesis of **2-(Octylthio)ethanol** can be achieved through the reaction of 1-octanethiol with ethylene oxide. This reaction is analogous to the industrial production of similar thio-alcohols.

Materials:

- 1-Octanethiol
- Ethylene oxide
- Sodium hydroxide (or other base catalyst)
- Anhydrous diethyl ether (or other suitable solvent)
- Hydrochloric acid (for neutralization)
- Magnesium sulfate (for drying)
- Round-bottom flask
- Condenser

- Dropping funnel
- Magnetic stirrer
- Ice bath
- Rotary evaporator

**Procedure:**

- A solution of 1-octanethiol in anhydrous diethyl ether is prepared in a round-bottom flask equipped with a magnetic stirrer and a condenser.
- A catalytic amount of a base, such as sodium hydroxide, is added to the solution.
- The flask is cooled in an ice bath.
- Ethylene oxide is slowly added to the stirred solution via a dropping funnel. The reaction is exothermic and the temperature should be carefully controlled.
- After the addition is complete, the reaction mixture is allowed to stir at room temperature for several hours to ensure complete reaction.
- The reaction is then quenched by the slow addition of a dilute hydrochloric acid solution to neutralize the catalyst.
- The organic layer is separated, washed with water and brine, and then dried over anhydrous magnesium sulfate.
- The solvent is removed under reduced pressure using a rotary evaporator to yield crude **2-(Octylthio)ethanol**.
- The crude product can be further purified by vacuum distillation.

**Analytical Methods:**

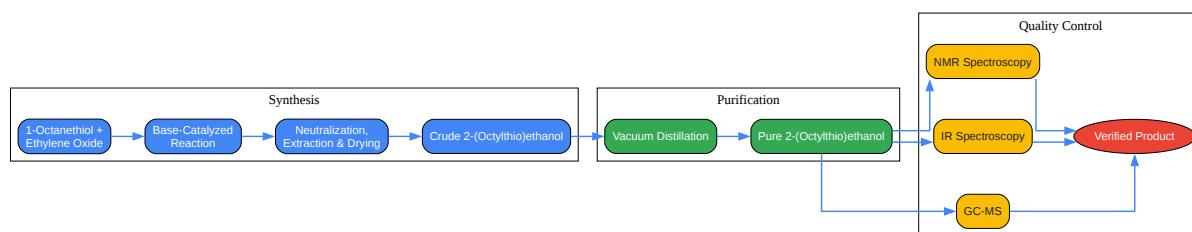
The purity and identity of **2-(Octylthio)ethanol** can be confirmed using standard analytical techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity and confirm the molecular weight.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups (O-H and C-S bonds).
- Nuclear Magnetic Resonance (NMR) Spectroscopy (<sup>1</sup>H and <sup>13</sup>C): To elucidate the chemical structure.

## Signaling Pathways and Logical Relationships

Currently, there is no scientific literature available that describes the involvement of **2-(Octylthio)ethanol** in specific biological signaling pathways. Its primary known functions are as an industrial chemical and insect repellent, suggesting its mode of action is likely related to olfactory or direct toxic effects on insects rather than modulation of specific signaling cascades in mammals.

The logical workflow for the production and quality control of **2-(Octylthio)ethanol** can be visualized as follows:



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Caption: Synthesis and Quality Control Workflow for **2-(Octylthio)ethanol**.

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